

An In-depth Technical Guide to 5-Hydroxyseselin: Current Knowledge and Future Directions

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Compound of Interest

Compound Name: 5-Hydroxyseselin

Cat. No.: B3035307

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Hydroxyseselin is a natural product belonging to the coumarin family, a class of compounds well-regarded for their diverse pharmacological activities. Identified as a constituent of *Metrodorea flavida*, **5-Hydroxyseselin** presents a chemical scaffold that is of interest to researchers in natural product chemistry and drug discovery. This technical guide aims to provide a comprehensive overview of the currently available scientific data on the physical, chemical, and biological properties of **5-Hydroxyseselin**. However, it is important to note that publicly accessible research on this specific compound is limited. Consequently, this document summarizes the established information and highlights areas where further investigation is required.

Physical and Chemical Properties

At present, detailed and experimentally verified physicochemical data for **5-Hydroxyseselin** are not extensively reported in peer-reviewed literature. The following tables provide a summary of the available information and a template for data that would be essential for a complete compound profile.

Table 1: General and Physical Properties of **5-Hydroxyseselin**

Property	Value	Source/Notes
CAS Number	31525-75-4	Chemical Abstracts Service Registry Number.
Molecular Formula	C ₁₄ H ₁₂ O ₄	[1]
Molecular Weight	244.24 g/mol	[1]
Melting Point	188-190 °C	Data from a commercial supplier; requires independent verification.
Boiling Point	Data not available	-
Appearance	Data not available	Typically, coumarins are crystalline solids.

Table 2: Solubility Profile of **5-Hydroxyseselin**

The solubility of coumarin derivatives is influenced by the nature of the solvent and the functional groups present on the coumarin scaffold. Generally, coumarins exhibit good solubility in many organic solvents and have limited solubility in water. Specific experimental solubility data for **5-Hydroxyseselin** in various solvents are not currently available.

Solvent	Solubility	Notes
Water	Data not available	Expected to be low.
Ethanol	Data not available	Coumarins are generally soluble in ethanol.
Methanol	Data not available	-
Dimethyl Sulfoxide (DMSO)	Data not available	Often used as a solvent for biological assays.
Dichloromethane (DCM)	Data not available	-
Acetone	Data not available	-

Table 3: Spectroscopic Data for **5-Hydroxyseselin**

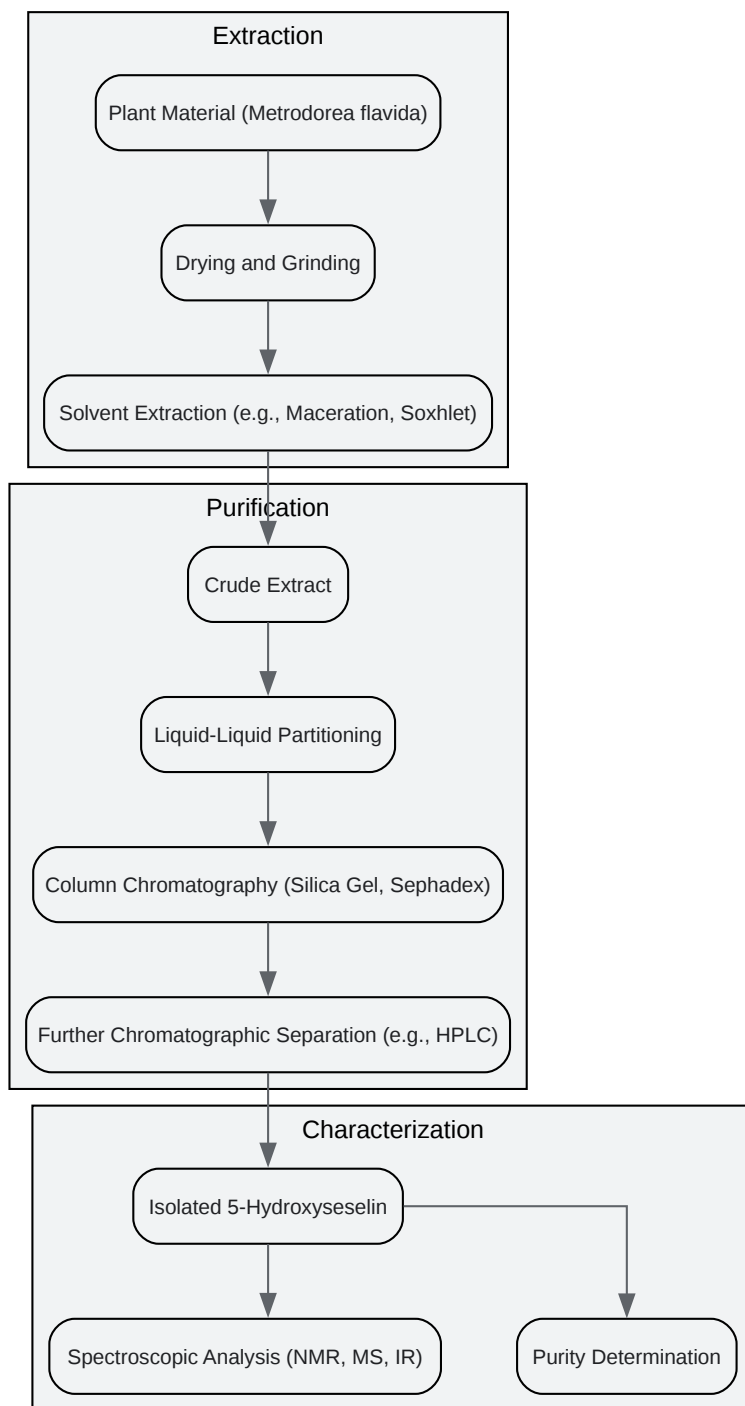
Detailed NMR, IR, and MS spectra for **5-Hydroxyseselin** are not readily available in the published literature. The following table outlines the type of data required for complete structural elucidation and characterization.

Spectroscopic Technique	Key Expected Features
^1H NMR	Signals corresponding to aromatic protons, protons of the pyran ring, and the hydroxyl group.
^{13}C NMR	Resonances for carbonyl carbon, aromatic carbons, and carbons of the pyran ring.
Infrared (IR)	Characteristic absorption bands for hydroxyl (O-H), carbonyl (C=O), and aromatic (C=C) functional groups.
Mass Spectrometry (MS)	Molecular ion peak corresponding to the molecular weight and fragmentation patterns useful for structural confirmation.

Experimental Protocols

Detailed experimental protocols for the isolation of **5-Hydroxyseselin** from *Metrodorea flavida* or its total chemical synthesis are not described in the available scientific literature. A general workflow for the isolation of natural products from a plant source is provided below as a representative example.

General Workflow for Natural Product Isolation



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A general workflow for the isolation of natural products.

Biological Activities and Signaling Pathways

There is a significant gap in the scientific literature regarding the biological activities of **5-Hydroxyseselin**. No studies detailing its pharmacological effects or its mechanism of action, including any influence on cellular signaling pathways, have been found.

Given the lack of specific data, it is not possible to create a diagram of a signaling pathway modulated by **5-Hydroxyseselin**.

Conclusion and Future Outlook

5-Hydroxyseselin remains a largely uncharacterized natural product. While its basic chemical identity is established, a comprehensive understanding of its physical, chemical, and biological properties is absent from the current scientific literature. This presents a clear opportunity for future research. A thorough phytochemical investigation of *Metrodorea flavida* to isolate and fully characterize **5-Hydroxyseselin**, including detailed spectroscopic analysis, would be a valuable contribution. Furthermore, the development of a synthetic route would provide a reliable source of the compound for biological screening. Subsequent in vitro and in vivo studies are necessary to elucidate any potential pharmacological activities and to understand its mechanism of action at the molecular level. Such research would determine if **5-Hydroxyseselin** or its derivatives hold promise for future drug development.

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References

- 1. 5-Hydroxyseselin [clementiabiotech.com]
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